

Methyl 2-bromo-6-hydroxybenzoate safety data sheet (MSDS)

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Compound of Interest

Compound Name: Methyl 2-bromo-6-hydroxybenzoate

CAS No.: 113763-37-4

Cat. No.: B3030946

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Compound Identification and Physicochemical Properties

Methyl 2-bromo-6-hydroxybenzoate is an aromatic ester. Understanding its basic properties is the first step in a thorough risk assessment. While comprehensive experimental data for this specific compound is limited, key identifiers and predicted properties are summarized below.

Property	Value	Source
CAS Number	113763-37-4	BLD Pharm[1]
Molecular Formula	C ₈ H ₇ BrO ₃	PubChem[2]
Molecular Weight	231.04 g/mol	PubChem[2]
Predicted Density	1.433±0.06 g/cm ³	ChemicalBook[3]
Predicted Boiling Point	141 °C @ 21 Torr	ChemicalBook[3]
Physical Form	Likely a solid (crystal/powder) at room temperature	Inferred from similar compounds

Note: Some physical properties are predicted or inferred from related structures due to a lack of specific experimental data for this exact CAS number.

Hazard Identification and Risk Assessment

A formal hazard classification for **Methyl 2-bromo-6-hydroxybenzoate** is not widely published. However, by examining related bromo-hydroxybenzoate and bromo-methylbenzoate structures, we can infer a likely hazard profile. This proactive approach, rooted in structure-activity relationships, is a cornerstone of laboratory safety for novel compounds.

Data from a close structural isomer, methyl 2-bromo-5-hydroxybenzoate, indicates the following GHS hazard statements are highly probable[2]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Based on these inferred hazards, the primary risks during handling involve accidental contact with skin and eyes, and inhalation of airborne powder.

Inferred Hazard	GHS Classification	Potential Effects	Source of Analogy
Skin Irritation	Category 2 (Warning)	Redness, pain, or inflammation upon contact.[4]	Methyl 2-bromo-5-hydroxybenzoate[2]
Eye Irritation	Category 2A (Warning)	Serious irritation, pain, watering, and redness.[4]	Methyl 2-bromo-5-hydroxybenzoate[2]
Respiratory Irritation	STOT SE Category 3 (Warning)	Coughing, shortness of breath, irritation of the throat and nasal passages.[4][5]	Methyl 2-bromo-5-hydroxybenzoate[2]
Acute Oral Toxicity	Category 4 (Warning)	Some related compounds are classified as harmful if swallowed.[6] This should be assumed as a precaution.	Methyl 4-fluoro-3-hydroxybenzoate[6]

Engineering Controls and Personal Protective Equipment (PPE)

To mitigate the identified risks, a multi-layered approach combining engineering controls and appropriate PPE is mandatory. The causality is simple: engineering controls provide the primary barrier, while PPE offers essential secondary protection.

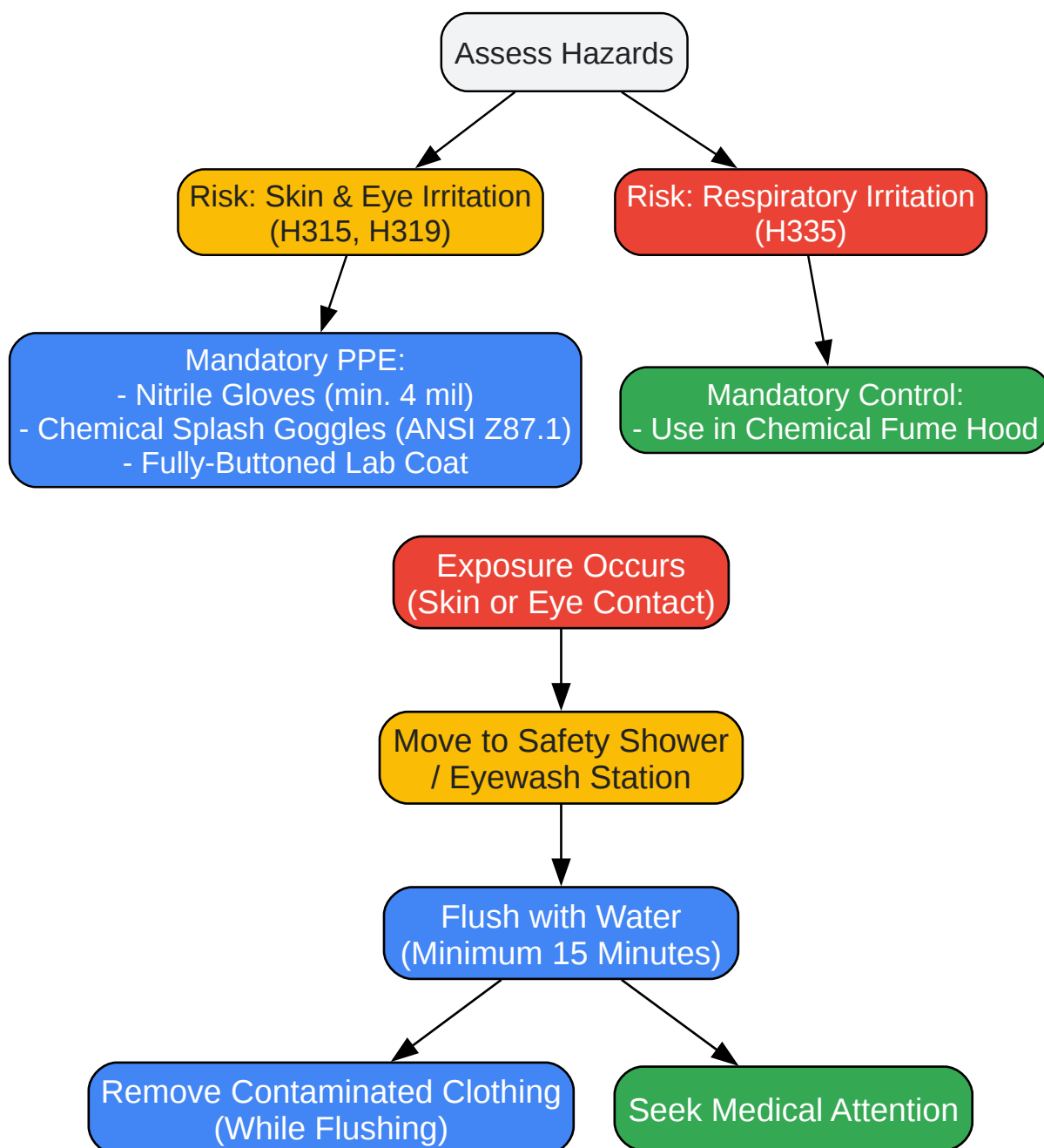
Engineering Controls

- **Certified Chemical Fume Hood:** All weighing and handling of solid **Methyl 2-bromo-6-hydroxybenzoate** must be performed inside a certified chemical fume hood. This is the most critical engineering control, as it prevents the inhalation of fine particulates and contains any potential spills.[5][6][7]
- **Safety Shower and Eyewash Station:** Must be located in immediate proximity to the handling area. Their accessibility is non-negotiable, as a 15-minute flush is the standard first aid

response for skin or eye contact with irritants.[4][8]

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the compound's irritant nature. The following workflow illustrates the decision-making process.



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Caption: Emergency Response for Skin and Eye Contact.

Spill and Fire Procedures

- **Small Spills:** For small powder spills within a fume hood, gently sweep up the material using a dustpan and brush or a HEPA-filtered vacuum. Place the collected material and cleaning tools into a sealed container for chemical waste disposal. [5][8] Decontaminate the area afterward.
- **Fire:** The compound is likely combustible. [8] Use a dry chemical, CO₂, or foam extinguisher. Fire may produce toxic fumes, including hydrogen bromide. [4] Firefighters should wear self-contained breathing apparatus (SCBA). [4][8]

Disposal Considerations

All waste containing **Methyl 2-bromo-6-hydroxybenzoate**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.

- **Procedure:** Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations. [4][5] Do not dispose of it down the drain. [8]

Conclusion

While **Methyl 2-bromo-6-hydroxybenzoate** lacks a comprehensive, dedicated safety data sheet, a robust safety protocol can be effectively established through risk assessment based on structural analogy. By adhering to the engineering controls, PPE requirements, and handling procedures detailed in this guide, researchers can work with this compound confidently and safely. The foundation of laboratory safety lies not just in following rules, but in understanding the rationale behind them.

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